

Introduction: The Significance of the Benzisoxazole Scaffold and a Structural Clarification

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Compound of Interest

Compound Name: 1-(Benzo[c]isoxazol-1(3H)-yl)ethanone

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The 1,2-benzisoxazole moiety is a privileged heterocyclic scaffold, forming the core of numerous compounds with significant pharmacological and biological activities. Its derivatives are prominent in medicinal chemistry, with notable examples including the atypical antipsychotic risperidone and the anticonvulsant zonisamide.[1] The versatility of the benzisoxazole ring system allows for diverse substitutions, leading to a wide range of therapeutic agents.[2]

This guide focuses on a specific, less common derivative: **1-(Benzo[c]isoxazol-1(3H)-yl)ethanone**, more systematically named 1-(2,3-dihydro-1,2-benzisoxazol-1-yl)ethanone or N-acetyl-1,2-benzisoxazoline. It is crucial to distinguish this molecule from its more common aromatic isomer, 3-acetyl-1,2-benzisoxazole. The "(3H)" designation in the topic name indicates a saturated carbon at position 3, meaning the five-membered isoxazole ring is in a reduced, non-aromatic 'isoxazoline' form. This structural nuance profoundly impacts the molecule's chemical properties and its analytical signatures.

This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals, detailing the necessary steps for the synthesis, purification, and

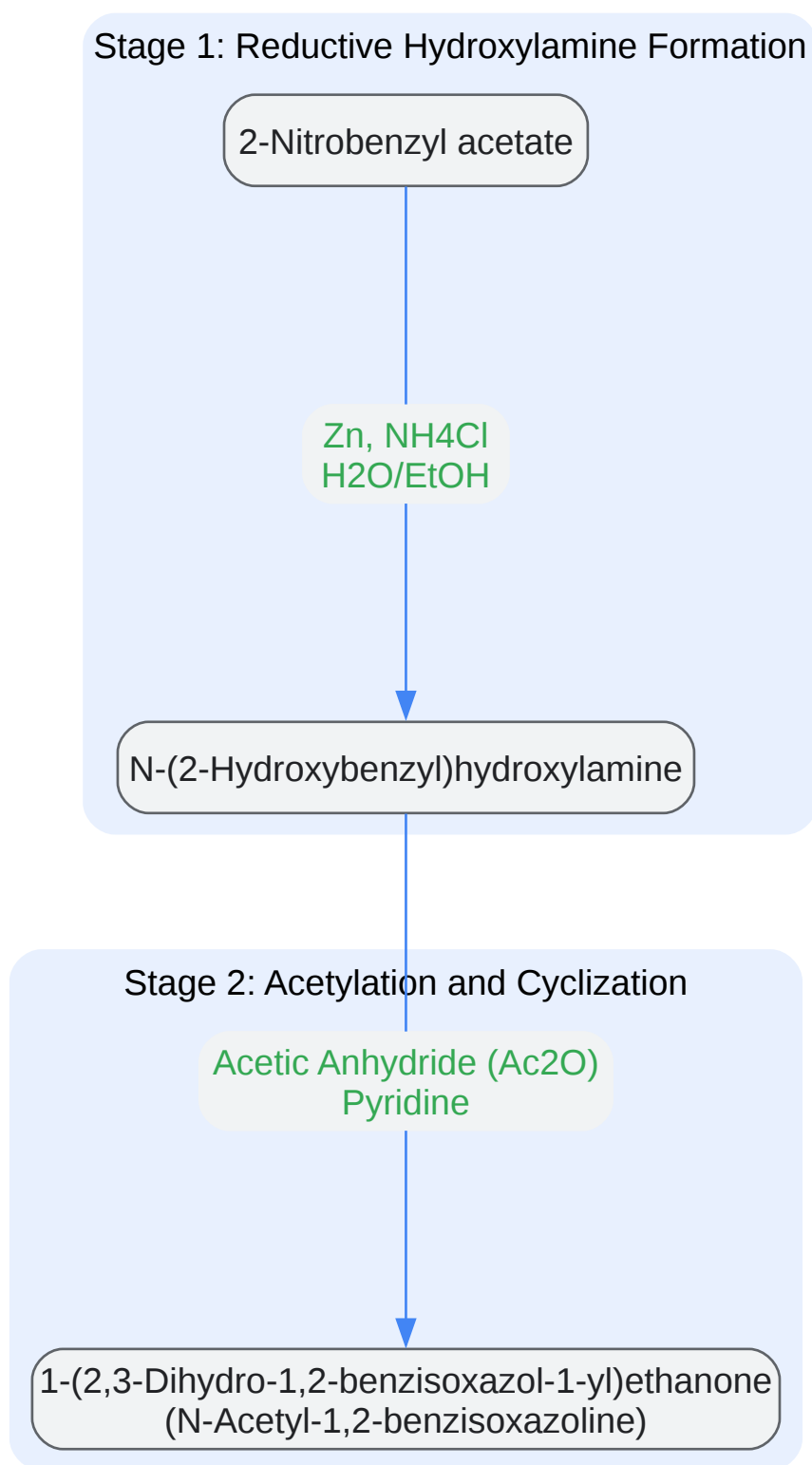
complete structural elucidation of N-acetyl-1,2-benzisoxazoline. We will explore the causality behind experimental choices and outline self-validating protocols to ensure scientific integrity.

Synthetic Strategy: A Plausible Route to N-Acetyl-1,2-Benzisoxazoline

The synthesis of N-substituted 1,2-benzisoxazolines is less documented than their C3-substituted aromatic counterparts. A logical and efficient approach involves the reductive cyclization of a suitable precursor, such as 2-nitrobenzyl acetate. This strategy leverages readily available starting materials and proceeds through a key intermediate that cyclizes to form the desired heterocyclic core.

Proposed Synthetic Workflow

The proposed synthesis proceeds in two main stages: the formation of a hydroxylamine intermediate followed by an intramolecular cyclization.



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Caption: Proposed two-stage synthesis of N-acetyl-1,2-benzisoxazoline.

Experimental Protocol: Synthesis

Materials: 2-Nitrobenzyl acetate, Zinc dust, Ammonium chloride (NH_4Cl), Ethanol, Water, Acetic Anhydride, Pyridine, Diethyl ether, Saturated Sodium Bicarbonate solution, Brine, Anhydrous Magnesium Sulfate.

Step 1: Synthesis of N-(2-Hydroxybenzyl)hydroxylamine

- To a solution of 2-nitrobenzyl acetate (1.0 eq) in a 1:1 mixture of ethanol and water, add ammonium chloride (4.0 eq).
- Cool the mixture to 0 °C in an ice bath.
- Add zinc dust (5.0 eq) portion-wise over 30 minutes, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 4-6 hours, monitoring by Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture through a pad of Celite to remove excess zinc and inorganic salts.
- Concentrate the filtrate under reduced pressure to remove ethanol.
- Extract the aqueous residue with ethyl acetate (3 x 50 mL).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate in vacuo to yield the crude hydroxylamine intermediate, which can be used in the next step without further purification.

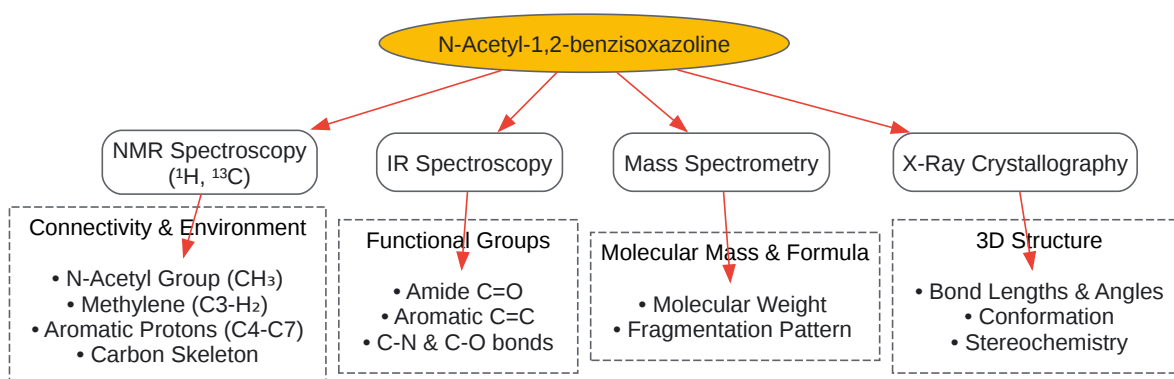
Step 2: Synthesis of 1-(2,3-Dihydro-1,2-benzisoxazol-1-yl)ethanone

- Dissolve the crude N-(2-hydroxybenzyl)hydroxylamine from the previous step in pyridine (0.5 M solution).
- Cool the solution to 0 °C.
- Add acetic anhydride (1.2 eq) dropwise.

- Allow the reaction to stir at room temperature overnight.
- Quench the reaction by pouring it into ice-cold water and extract with diethyl ether (3 x 50 mL).
- Wash the combined organic layers sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluting with a hexane-ethyl acetate gradient) to afford the pure N-acetyl-1,2-benzisoxazoline.

Comprehensive Structural Characterization

A multi-technique approach is essential for the unambiguous structural confirmation of the synthesized molecule. The following sections detail the rationale and protocols for the key analytical methods.



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Caption: Logical workflow for structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale & Expertise: NMR is the most powerful tool for determining the precise connectivity of the molecule. The key diagnostic signals that differentiate N-acetyl-1,2-benzisoxazoline from its aromatic isomer are the high-field singlet corresponding to the C3-methylene (CH₂) protons and the chemical shift of the acetyl carbonyl carbon, which will appear in the amide region (~168-172 ppm) rather than the ketone region (>190 ppm).

Predicted Spectral Data:

- ¹H NMR (400 MHz, CDCl₃):
 - δ ~2.2-2.4 ppm (s, 3H): A sharp singlet for the methyl protons of the N-acetyl group.
 - δ ~5.1-5.3 ppm (s, 2H): A singlet corresponding to the two equivalent methylene protons at the C3 position. This is a definitive signal for the dihydro structure.
 - δ ~7.0-7.6 ppm (m, 4H): A complex multiplet pattern for the four protons on the benzene ring.
- ¹³C NMR (100 MHz, CDCl₃):
 - δ ~22-25 ppm: Acetyl methyl carbon.
 - δ ~70-75 ppm: Methylene carbon at C3.
 - δ ~110-140 ppm: Aromatic carbons (four signals expected).
 - δ ~155-160 ppm: Quaternary aromatic carbon attached to oxygen (C7a).
 - δ ~168-172 ppm: Amide carbonyl carbon of the N-acetyl group.

Experimental Protocol: NMR Analysis

- Accurately weigh 5-10 mg of the purified compound.
- Dissolve the sample in ~0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% tetramethylsilane (TMS) as an internal standard.

- Transfer the solution to a clean, dry 5 mm NMR tube.
- Acquire ^1H and ^{13}C spectra on a 400 MHz (or higher) NMR spectrometer at room temperature.
- Process the data (Fourier transform, phase correction, and baseline correction) and integrate the ^1H signals.

Infrared (IR) Spectroscopy

Rationale & Expertise: IR spectroscopy provides rapid confirmation of the key functional groups. The most critical absorption band to observe is that of the amide carbonyl (N-C=O). Its position, typically lower than a ketone carbonyl, confirms the N-acetylation and rules out C3-acetylation.

Predicted Spectral Data:

- $\sim 1670\text{-}1690\text{ cm}^{-1}$ (strong, sharp): Amide I band (C=O stretch). This is a key diagnostic peak.
- $\sim 3050\text{-}3100\text{ cm}^{-1}$ (weak to medium): Aromatic C-H stretch.
- $\sim 2850\text{-}2960\text{ cm}^{-1}$ (weak): Aliphatic C-H stretch (from CH_2 and CH_3 groups).
- $\sim 1600, 1480\text{ cm}^{-1}$ (medium): Aromatic C=C ring stretching vibrations.
- $\sim 1250\text{-}1300\text{ cm}^{-1}$ (strong): C-N stretching vibration.
- $\sim 1200\text{-}1240\text{ cm}^{-1}$ (strong): Aryl-O stretching vibration.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with isopropanol.
- Record a background spectrum of the empty ATR stage.
- Place a small amount (1-2 mg) of the solid purified sample onto the crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

- Record the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .
- Perform an automatic baseline correction and peak picking on the resulting spectrum.

Mass Spectrometry (MS)

Rationale & Expertise: High-resolution mass spectrometry (HRMS) provides an exact mass of the molecular ion, allowing for the unambiguous determination of the molecular formula ($\text{C}_9\text{H}_9\text{NO}_2$). The fragmentation pattern observed in the mass spectrum offers corroborating evidence for the proposed structure.

Predicted Spectral Data (Electron Ionization - EI):

- Molecular Formula: $\text{C}_9\text{H}_9\text{NO}_2$
- Molecular Weight: 163.18 g/mol
- Molecular Ion $[\text{M}]^+$: $m/z = 163$
- Key Fragments:
 - $m/z = 121$: Loss of ketene ($\text{CH}_2=\text{C}=\text{O}$) from the molecular ion, $[\text{M} - 42]^+$. This is a characteristic fragmentation for N-acetyl compounds.
 - $m/z = 43$: Acetyl cation $[\text{CH}_3\text{CO}]^+$.

Experimental Protocol: GC-MS Analysis

- Prepare a dilute solution of the sample ($\sim 1\text{ mg/mL}$) in a volatile solvent like ethyl acetate or dichloromethane.
- Inject $1\text{ }\mu\text{L}$ of the solution into a Gas Chromatograph-Mass Spectrometer (GC-MS) equipped with a standard capillary column (e.g., DB-5ms).
- Use a temperature program that allows for the elution of the compound (e.g., start at $100\text{ }^\circ\text{C}$, ramp to $280\text{ }^\circ\text{C}$ at $10\text{ }^\circ\text{C/min}$).
- Acquire mass spectra using electron ionization (EI) at 70 eV .

- Analyze the mass spectrum of the corresponding GC peak for the molecular ion and characteristic fragments.

X-ray Crystallography

Rationale & Expertise: Single-crystal X-ray diffraction provides the ultimate, definitive proof of structure. It yields a three-dimensional model of the molecule, confirming not only the connectivity but also the precise bond lengths, bond angles, and conformation in the solid state. Although obtaining suitable crystals can be challenging, the resulting data is irrefutable.

Experimental Protocol: Single-Crystal X-ray Diffraction

- Grow single crystals suitable for diffraction. This is typically achieved by slow evaporation of a saturated solution of the compound in a suitable solvent or solvent mixture (e.g., ethyl acetate/hexane).
- Mount a high-quality crystal (clear, well-defined faces, size ~0.1-0.3 mm) on a goniometer head.
- Place the crystal in a stream of cold nitrogen (e.g., 100 K) on the diffractometer.
- Collect diffraction data using a modern diffractometer with a CCD or CMOS detector (e.g., using Mo K α radiation, $\lambda = 0.71073 \text{ \AA}$).
- Process the diffraction data (integration and scaling) and solve the structure using direct methods.
- Refine the structural model against the experimental data to obtain the final structure, including atomic coordinates, bond lengths, and angles.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Data Summary

The following table summarizes the key predicted analytical data for the structural confirmation of 1-(2,3-Dihydro-1,2-benzisoxazol-1-yl)ethanone.

Analytical Technique	Feature	Expected Value / Observation
¹ H NMR	N-C(O)CH ₃	~2.2-2.4 ppm (singlet, 3H)
	C3-H ₂	~5.1-5.3 ppm (singlet, 2H)
	Aromatic-H	~7.0-7.6 ppm (multiplet, 4H)
¹³ C NMR	N-C(O)CH ₃	~22-25 ppm
	C3-H ₂	~70-75 ppm
	Aromatic C	~110-140 ppm
	C=O (Amide)	~168-172 ppm
IR Spectroscopy	Amide C=O Stretch	1670-1690 cm ⁻¹
	Aryl-O Stretch	1200-1240 cm ⁻¹
Mass Spectrometry	Molecular Ion [M] ⁺	m/z = 163
Key Fragment	m/z = 121 ([M - 42] ⁺)	

Conclusion

The structural characterization of 1-(2,3-dihydro-1,2-benzisoxazol-1-yl)ethanone requires a synergistic application of modern analytical techniques. The definitive features of its dihydro-isoxazoline core are readily identified by the singlet at ~5.2 ppm in the ¹H NMR spectrum and the C3 carbon signal at ~72 ppm in the ¹³C NMR spectrum. These signals, in conjunction with the characteristic amide carbonyl absorption in the IR spectrum (~1680 cm⁻¹) and a molecular ion at m/z 163 in the mass spectrum, provide a self-validating system for its unambiguous identification and differentiation from other isomers. For absolute proof of structure, single-crystal X-ray diffraction remains the gold standard. This guide provides the necessary framework for researchers to confidently synthesize and characterize this unique benzisoxazole derivative.

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